

Understanding Cps-11: From Chemical Reagent to Laboratory Equipment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cps-11

Cat. No.: B1669587

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Initial inquiries into the handling of "**Cps-11**" revealed that this designation does not refer to a chemical compound. Instead, "**Cps-11**" is the model identifier for a line of robust, analog and digital pH sensors manufactured by Endress+Hauser. These sensors, including the Orbisint CPS11 and CPS11D models, are designed for a wide range of applications in laboratory and industrial settings, from the chemical industry to water treatment.[1][2]

This guide provides essential safety, operational, and logistical information for researchers, scientists, and drug development professionals who work with the Endress+Hauser CPS11 series of pH sensors.

Essential Safety and Operational Information

While not a chemical hazard, the safe and proper handling of the CPS11 pH sensor is crucial for accurate measurements and longevity of the equipment. The primary risks associated with these sensors involve potential damage to the delicate glass membrane and exposure to the solutions being measured.

Personal Protective Equipment (PPE)

When handling the CPS11 sensor, particularly during installation, removal, cleaning, and calibration, it is essential to wear appropriate personal protective equipment. The specific PPE required will depend on the nature of the liquids being analyzed.

General Recommendations:

- Eye Protection: Safety glasses or goggles are recommended to protect against splashes of the measurement solution.[\[3\]](#)[\[4\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves to prevent skin contact with the measurement solution.[\[3\]](#)[\[4\]](#)
- Lab Coat: A standard lab coat should be worn to protect from potential spills.

Operational Plans

Installation:

- Inspection: Before installation, visually inspect the sensor for any damage, especially to the glass bulb and diaphragm.
- Mounting: The sensor should be installed at an angle of at least 15° from the horizontal to prevent air bubbles from interfering with measurements.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) It should never be installed upside down.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Connection: For digital CPS11D models with Memosens technology, the connection to the transmitter is straightforward and provides a secure, interference-free digital signal.[\[5\]](#)[\[6\]](#) Analog models require a direct connection to a compatible transmitter.

Handling and Maintenance:

- Cleaning: The frequency and method of cleaning will depend on the application. General cleaning involves rinsing the electrode with deionized water.[\[7\]](#) For specific contaminants, the following procedures are recommended:
 - Inorganic deposits: Immerse the electrode in a 0.1 mol/l HCl or NaOH solution for several minutes.[\[8\]](#)
 - Organic deposits: Rinse with a suitable organic solvent like ethanol or acetone.[\[8\]](#)
 - Protein deposits: Soak in a pepsin/HCl solution for about an hour.[\[7\]](#)[\[8\]](#)
 - Sulfides: Use a thiourea/HCl solution.[\[8\]](#)

- **Calibration:** Regular calibration is crucial for accurate pH measurements. It is recommended to calibrate the sensor before first use and then at regular intervals based on the application's requirements.[9]
- **Storage:** Never store the pH electrode dry.[8] When not in use, the sensor should be stored in its watering cap filled with a 3 mol/l KCl solution or the appropriate storage solution recommended by the manufacturer.[7][8] Storing in deionized water can damage the electrode.[7][8]

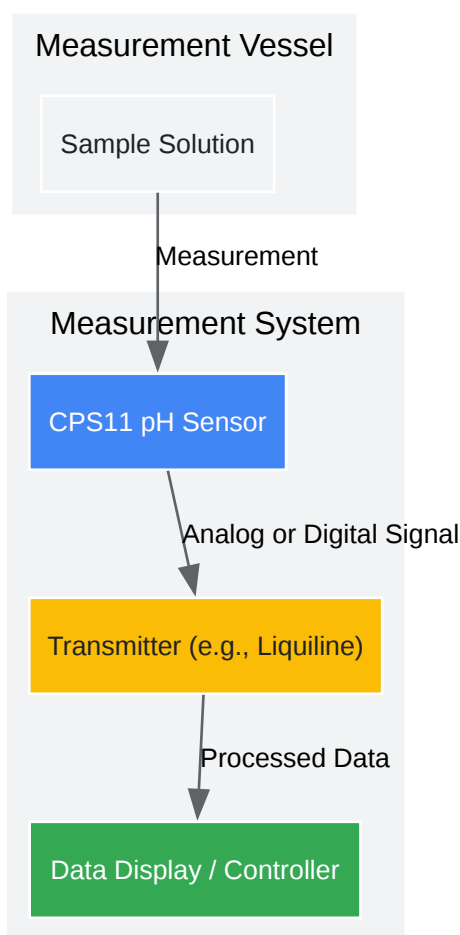
Technical Specifications

The Endress+Hauser Orbisint CPS11 series is available in various models tailored to specific applications. The following table summarizes the key specifications for different versions of the sensor.[6]

Electrode Version	Application	pH Range	Temperature Range
AA	Water / Wastewater	1 to 12	-15 to 80 °C (5 to 176 °F)
AS	Boiler Feedwater	1 to 12	-15 to 80 °C (5 to 176 °F)
BA	Process	0 to 14	0 to 135 °C (32 to 275 °F)
FA	Hydrofluoric Acid Process	0 to 10	0 to 70 °C (32 to 158 °F)
BT (with ion trap)	Chemicals, Scrubbers, Pulp & Paper	0 to 14	0 to 135 °C (32 to 275 °F)

Experimental Workflow: pH Measurement Loop

The CPS11 sensor is a key component in a pH measurement loop. The following diagram illustrates a typical experimental setup.



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A typical pH measurement loop using the CPS11 sensor.

Disposal Plan

The Endress+Hauser CPS11 pH sensor is an electronic device and should not be disposed of as general waste. Proper disposal is necessary to prevent environmental contamination from electronic components.^{[10][11]}

Disposal Steps:

- **Decontamination:** Before disposal, the sensor must be thoroughly cleaned and decontaminated to remove any hazardous material residues.^{[11][12]} This typically involves rinsing with an appropriate cleaning solution followed by deionized water.

- **Electronic Waste Recycling:** The decontaminated sensor should be disposed of through a certified electronic waste (e-waste) recycling program.^{[10][11][12]} Many institutions have specific procedures for the disposal of laboratory and electronic equipment. Consult your institution's Environmental Health and Safety (EHS) office for guidance on the proper disposal channels.^{[11][12]}
- **Documentation:** It is good practice to maintain records of equipment decontamination and disposal.^[13]

By following these guidelines, researchers and laboratory professionals can ensure the safe and effective use of the Endress+Hauser CPS11 pH sensor and its proper disposal at the end of its lifecycle.

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References

- 1. Maintenance and care of electrodes | Metrohm [metrohm.com]
- 2. youtube.com [youtube.com]
- 3. assets.alliedelec.com [assets.alliedelec.com]
- 4. bdih-download.endress.com [bdih-download.endress.com]
- 5. portal.endress.com [portal.endress.com]
- 6. rocaroibas.com [rocaroibas.com]
- 7. allumcorp.com [allumcorp.com]
- 8. xylemanalytics.com [xylemanalytics.com]
- 9. pH Electrode Care and Maintenance Procedures – AKSO Instruments [aksoinstruments.com]
- 10. beyondsurplus.com [beyondsurplus.com]
- 11. Moving Lab Equipment | Compliance and Risk Management [kent.edu]

- 12. Disposing of Laboratory Equipment: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 13. samrinc.com [samrinc.com]
- To cite this document: BenchChem. [Understanding Cps-11: From Chemical Reagent to Laboratory Equipment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669587#personal-protective-equipment-for-handling-cps-11]

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